

Comprehensive Technical Guide: Structural Elucidation and Analytical Characterization of 2-(Methylamino)-3-nitrophenol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(Methylamino)-3-nitrophenol

CAS No.: 163298-74-6

Cat. No.: B8756217

[Get Quote](#)

Executive Summary In the realm of synthetic organic chemistry and drug development, amino nitrophenols serve as critical pharmacophore precursors and analytical matrices. Specifically, **2-(Methylamino)-3-nitrophenol** (CAS: 163298-74-6) is a highly functionalized aromatic compound utilized in the synthesis of complex heterocyclic scaffolds, such as benzoxazoles and benzimidazoles. This whitepaper provides an in-depth analysis of its molecular weight, empirical formula derivation, and the rigorous analytical protocols required for its structural verification.

Theoretical Framework: Molecular Formula and Weight Derivation

The structural identity of **2-(Methylamino)-3-nitrophenol** is defined by a central benzene ring substituted with three distinct functional groups: a hydroxyl group (-OH) at position 1, a secondary methylamino group (-NHCH₃) at position 2, and a nitro group (-NO₂) at position 3.

) at position 3.

To derive the empirical formula, we aggregate the atomic constituents:

- Aromatic Core: The benzene ring contributes 6 Carbon atoms. Due to trisubstitution at positions 1, 2, and 3, only 3 Hydrogen atoms remain on the ring (positions 4, 5, and 6).
- Hydroxyl Group (-OH): Contributes 1 Oxygen and 1 Hydrogen.
- Methylamino Group (-NHCH₃): Contributes 1 Nitrogen, 1 Carbon, and 4 Hydrogens.
- Nitro Group (-NO₂): Contributes 1 Nitrogen and 2 Oxygens.

Summing these elements yields the molecular formula C₇H₈N₂O₃.

The theoretical molecular weight is calculated using standard atomic weights (C=12.011, H=1.008, N=14.007, O=15.999): $MW = (7 \times 12.011) + (8 \times 1.008) + (2 \times 14.007) + (3 \times 15.999) = 168.15 \text{ g/mol}$.

Table 1: Physicochemical and Structural Properties

Property	Value
Chemical Name	2-(Methylamino)-3-nitrophenol
CAS Registry Number	163298-74-6
Molecular Formula	C
	H
	N
	O
Average Molecular Weight	168.15 g/mol
Monoisotopic Exact Mass	168.0535 Da
Hydrogen Bond Donors	2 (-OH, -NH)
Hydrogen Bond Acceptors	4 (-OH, -NH, -NO)
Theoretical [M+H] m/z	169.0608

Mechanistic Gas-Phase Fragmentation (CID)

When subjected to Collision-Induced Dissociation (CID) in a tandem mass spectrometer, the [M+H]

precursor ion (m/z 169.06) of **2-(Methylamino)-3-nitrophenol** undergoes predictable, structure-specific fragmentation. Understanding these pathways is crucial for definitive identification:

- **Neutral Loss of Water (-18 Da):** The spatial proximity of the hydroxyl and methylamino groups facilitates the loss of H₂O, generating a fragment at m/z 151.
- **Nitro Group Cleavage (-47 Da):** Nitroaromatics characteristically lose an NO

radical or HNO

molecule. The loss of HNO

yields a stable conjugated fragment at m/z 122.

- Methyl Radical Cleavage (-15 Da): The secondary amine can lose its methyl group, producing a fragment at m/z 154.

Analytical Protocol: LC-HRMS Method for Molecular Weight Verification

To empirically validate the molecular weight and formula of **2-(Methylamino)-3-nitrophenol**, High-Resolution Mass Spectrometry (HRMS) coupled with Liquid Chromatography (LC) is the gold standard. The following protocol is designed as a self-validating system to ensure absolute data integrity, drawing on established methodologies for amino nitrophenol quantification ([1] [2]).

System Suitability and Self-Validation

Before sample analysis, the system must be validated to rule out matrix effects and mass drift.

- Double-Blank Injection: Inject 5 μL of pure mobile phase to confirm the absence of background noise or carryover at m/z 169.06.
- Internal Standard (IS) Calibration: Inject a 50 ng/mL solution of 2-aminophenol (IS). Verify that the mass accuracy error is < 5 ppm and the chromatographic peak shape is symmetrical. Only proceed to sample analysis if these criteria are strictly met.

Step-by-Step Methodology

Phase 1: Sample Preparation Causality: Amino nitrophenols are susceptible to photo-oxidation. All preparations must occur in amber glass vials to preserve structural integrity.

- Accurately weigh 1.0 mg of **2-(Methylamino)-3-nitrophenol** standard.
- Dissolve completely in 1.0 mL of LC-MS grade Methanol. Rationale: The moderate lipophilicity of the aromatic ring requires an organic solvent for complete solvation, preventing aggregate formation.

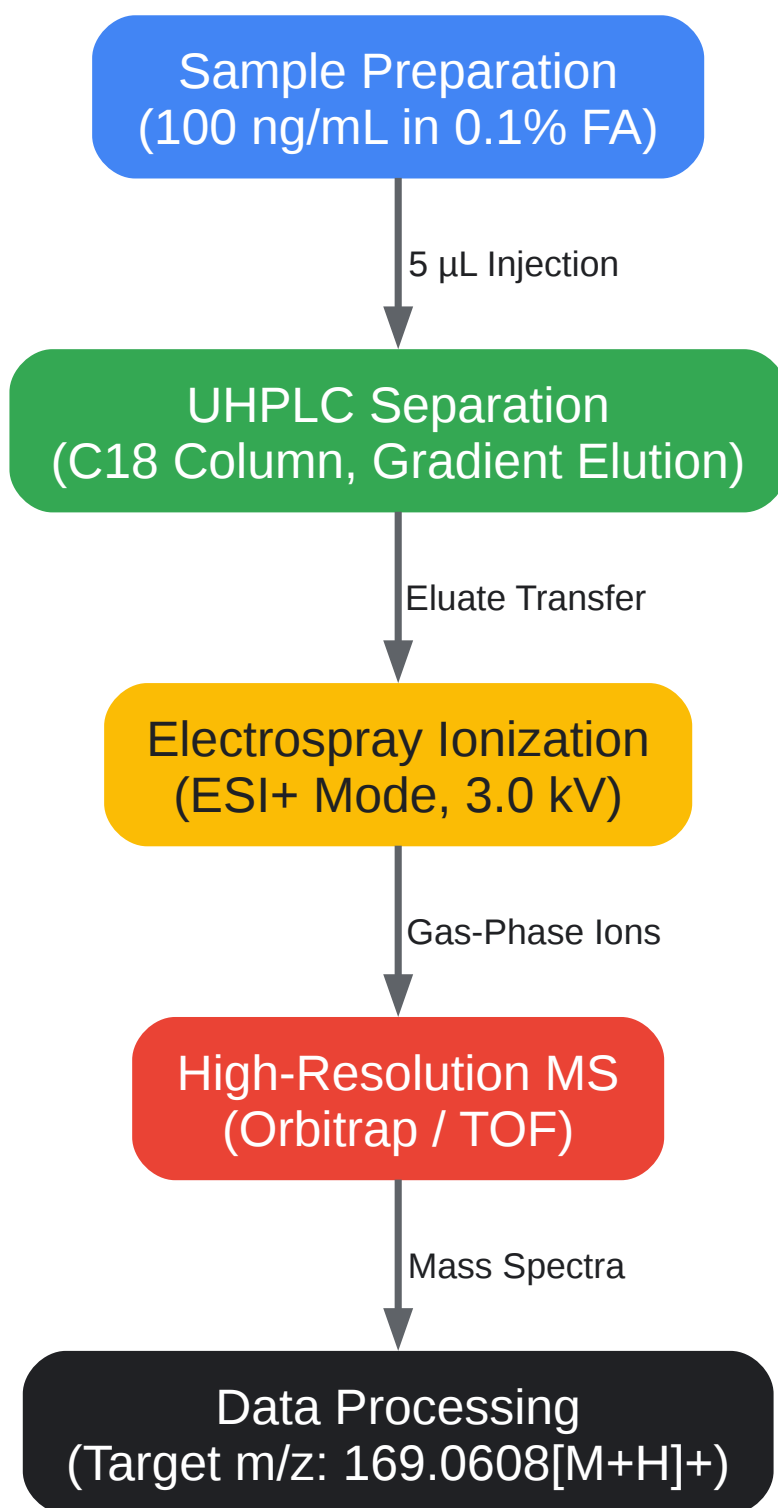
- Dilute the stock to a 100 ng/mL working solution using 0.1% Formic Acid in LC-MS grade Water. Rationale: Formic acid acts as a proton donor, ensuring the secondary amine is pre-ionized in solution. This exponentially increases the ionization efficiency during the ESI process ([3]).

Phase 2: UHPLC Separation Causality: Reversed-phase chromatography is utilized to separate the analyte from potential synthetic impurities (e.g., unmethylated precursors).

- Column: C18 Reversed-Phase (2.1 mm × 50 mm, 1.7 μm).
- Mobile Phases: (A) 0.1% Formic Acid in Water; (B) 0.1% Formic Acid in Acetonitrile.
- Gradient: Initiate at 5% B, ramp linearly to 95% B over 5.0 minutes, hold for 1.0 minute, and re-equilibrate at 5% B for 2.0 minutes. Flow rate: 0.4 mL/min.
- Injection Volume: 5 μL.

Phase 3: ESI-HRMS Acquisition Causality: Positive electrospray ionization (ESI+) is selected because the basicity of the secondary amine readily accepts a proton, forming a stable [M+H] ion.

- Ionization Mode: ESI Positive (+).
- Capillary Voltage: 3.0 kV.
- Desolvation Temperature: 350 °C. Rationale: This temperature is optimized to fully desolvate the aqueous droplets without inducing thermal degradation of the heat-labile nitro group.
- Mass Analyzer: Orbitrap or Time-of-Flight (TOF) set to a resolution of at least 60,000 (at m/z 200).
- Data Extraction: Extract the exact mass chromatogram for m/z 169.0608 with a mass tolerance window of ± 5 ppm.



[Click to download full resolution via product page](#)

LC-MS/MS workflow for empirical validation of **2-(Methylamino)-3-nitrophenol** molecular weight.

Applications in Drug Development

The precise molecular weight and structural configuration of **2-(Methylamino)-3-nitrophenol** make it an invaluable building block in medicinal chemistry. The ortho-relationship between the hydroxyl and methylamino groups allows for facile cyclization reactions. When reacted with orthoesters or carboxylic acids under acidic conditions, it readily forms substituted benzoxazoles. These heterocyclic scaffolds are prevalent in modern drug discovery, often serving as core pharmacophores in kinase inhibitors and serine protease inhibitors ([4]). Furthermore, structurally analogous amino nitrophenols have been successfully utilized as matrices in visible matrix-assisted laser desorption/ionization (VIS-MALDI) mass spectrometry, highlighting their versatile electronic properties.

References

- MDPI. "Analytical Method Development and Dermal Absorption of 4-Amino-3-Nitrophenol (4A3NP), a Hair Dye Ingredient under the Oxidative or Non-Oxidative Condition." Toxics, Vol. 12, Issue 5, 2024.[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. mdpi.com [mdpi.com]
- 2. Analytical Method Development and Dermal Absorption of 4-Amino-3-Nitrophenol (4A3NP), a Hair Dye Ingredient under the Oxidative or Non-Oxidative Condition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. documents.thermofisher.com [documents.thermofisher.com]
- 4. 4-Amino-3-nitrophenol 98 610-81-1 [sigmaaldrich.com]
- To cite this document: BenchChem. [Comprehensive Technical Guide: Structural Elucidation and Analytical Characterization of 2-(Methylamino)-3-nitrophenol]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b8756217/docs#comprehensive-technical-guide-structural-elucidation-and-analytical-characterization-of-2-methylamino-3-nitrophenol\]](https://www.benchchem.com/product/b8756217/docs#comprehensive-technical-guide-structural-elucidation-and-analytical-characterization-of-2-methylamino-3-nitrophenol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)